

# SnF<sub>4</sub> Synthesis and Key Properties

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## Compound Focus: Tetrafluorostannane

CAS No.: 7783-62-2

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The most common synthesis method involves a direct reaction between tin(IV) chloride and anhydrous hydrogen fluoride [1].

Table 1: Primary Synthesis Method of SnF<sub>4</sub>

Aspect	Specification
Primary Method	Reaction of Tin(IV) Chloride with Anhydrous HF [1]
Chemical Equation	$\text{SnCl}_4 + 4 \text{HF} \rightarrow \text{SnF}_4 + 4 \text{HCl}$ [1]
Key Consideration	Requires use of <b>anhydrous hydrogen fluoride</b> , a highly corrosive and hazardous material, demanding specialized equipment and strict safety protocols [1].

Table 2: Fundamental Properties of SnF<sub>4</sub>

Property	Description / Value
Chemical Formula	SnF <sub>4</sub> [1]
Molar Mass	194.704 g/mol [1]
Appearance	White crystalline solid [1]

Property	Description / Value
Melting Point	Above 700 °C (sublimes) [1]
Density	4.78 g/cm <sup>3</sup> [1]
Crystal Structure	Tetragonal; octahedrally coordinated tin atoms [1]

## Advanced Structural Characterization

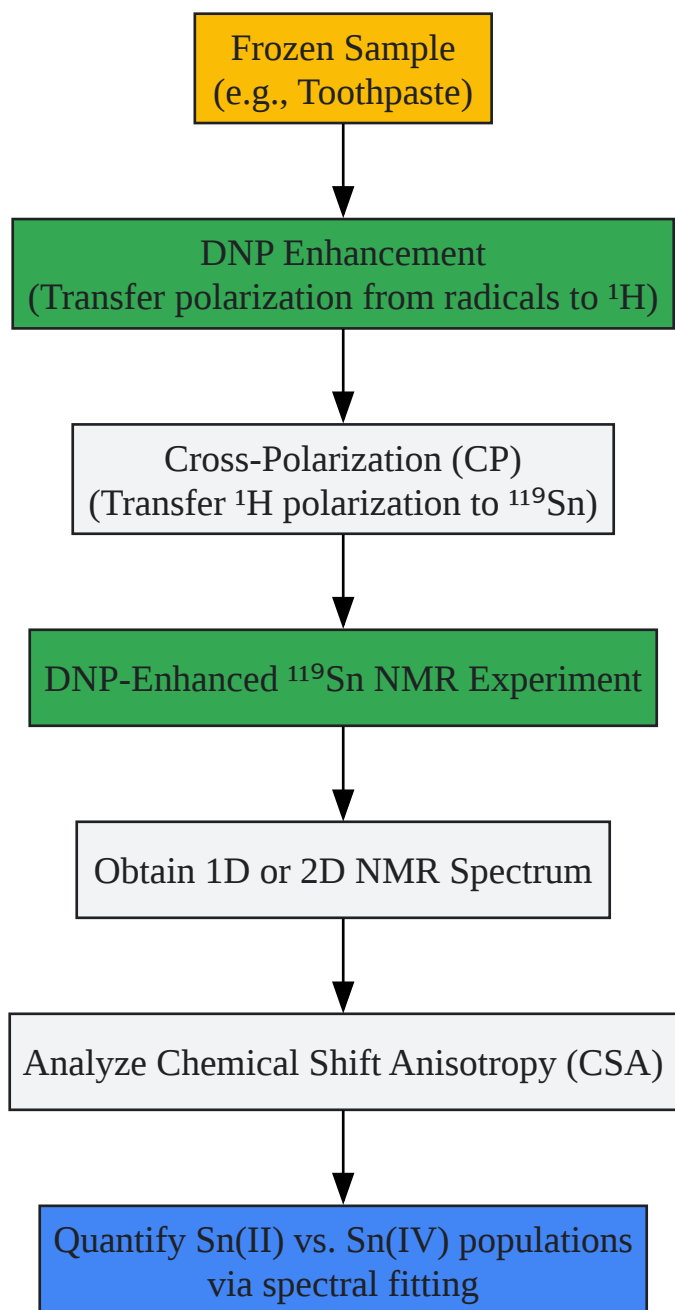
Characterizing SnF<sub>4</sub>, especially in complex mixtures, is challenging due to the low energy differences in techniques like X-ray Absorption Spectroscopy (XAS). Solid-state Nuclear Magnetic Resonance (NMR) spectroscopy has emerged as a powerful technique to overcome this [2].

**Table 3: Distinguishing SnF<sub>4</sub> from SnF<sub>2</sub> via Solid-State NMR**

Feature	Sn(IV) in SnF <sub>4</sub>	Sn(II) in SnF <sub>2</sub>
Coordination Geometry	Symmetric octahedral [2]	Asymmetric (e.g., 3 or 5-coordinate) [2]
<sup>119</sup> Sn Chemical Shift Anisotropy (CSA)	Small (Span, Ω: 0-200 ppm) [2]	Very Large (Span, Ω: ~700-1000 ppm or more) [2]
<sup>19</sup> F Isotropic Chemical Shift (δ <sub>iso</sub> )	Distinctly different from SnF <sub>2</sub> ; a difference of ~100 ppm [2]	Distinctly different from SnF <sub>4</sub> ; a difference of ~100 ppm [2]

For low-concentration or amorphous samples (e.g., SnF<sub>2</sub> in toothpaste), **Dynamic Nuclear Polarization (DNP)** enhances <sup>119</sup>Sn NMR sensitivity, allowing for the quantification of Sn(II) and Sn(IV) populations by fitting the NMR spectra based on their distinct CSA parameters [2].

The following diagram illustrates the workflow for this advanced characterization technique.



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*Workflow for DNP-enhanced  $^{119}\text{Sn}$  NMR to characterize tin speciation.*

## Applications in Materials Science and Chemistry

$\text{SnF}_4$  serves as a versatile compound in several advanced research areas.

- **Precursor for Complex Fluorides:** Reacting  $\text{SnF}_4$  with alkali metal fluorides (e.g., KF) forms hexafluorostannates (e.g.,  $\text{K}_2\text{SnF}_6$ ), where tin adopts an octahedral geometry [1].
- **Lewis Acid in Adduct Formation:**  $\text{SnF}_4$  acts as a Lewis acid, forming a variety of adducts with Lewis bases, which are useful in coordination chemistry and materials synthesis [1].
- **Electrocatalyst Doping:** Sn and F can be co-doped into carbon-based materials (e.g., Fe-N-C catalysts) to enhance performance in the Oxygen Reduction Reaction (ORR) for fuel cells and zinc-air batteries. Fluorine's high electronegativity modifies the electron cloud density around metal centers, optimizing catalytic activity and stability [3].

## Key Takeaways for Researchers

- **Primary Synthesis** is straightforward but requires handling highly hazardous anhydrous HF [1].
- **Structural Confirmation** is best achieved via solid-state NMR, leveraging the large difference in  $^{119}\text{Sn}$  Chemical Shift Anisotropy between Sn(IV) and Sn(II) species [2].
- **Cutting-Edge Analysis** of complex or dilute samples is enabled by DNP, which dramatically enhances NMR sensitivity [2].
- **Versatile Utility** of  $\text{SnF}_4$  extends from fundamental inorganic synthesis to the development of advanced functional materials for energy applications [1] [3].

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## References

1. Tin(IV) fluoride [en.wikipedia.org]
2. Structural characterization of tin in toothpaste by dynamic ... [nature.com]
3. Fluorination of Fe, Sn, N atoms doped carbon enables the ... [sciencedirect.com]

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